

Application Note: Solid-Phase Extraction (SPE) for Enhanced Analysis of Tetracycline Residues

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Compound of Interest

Compound Name: 4-Epitetracycline-d6

Cat. No.: B12373813

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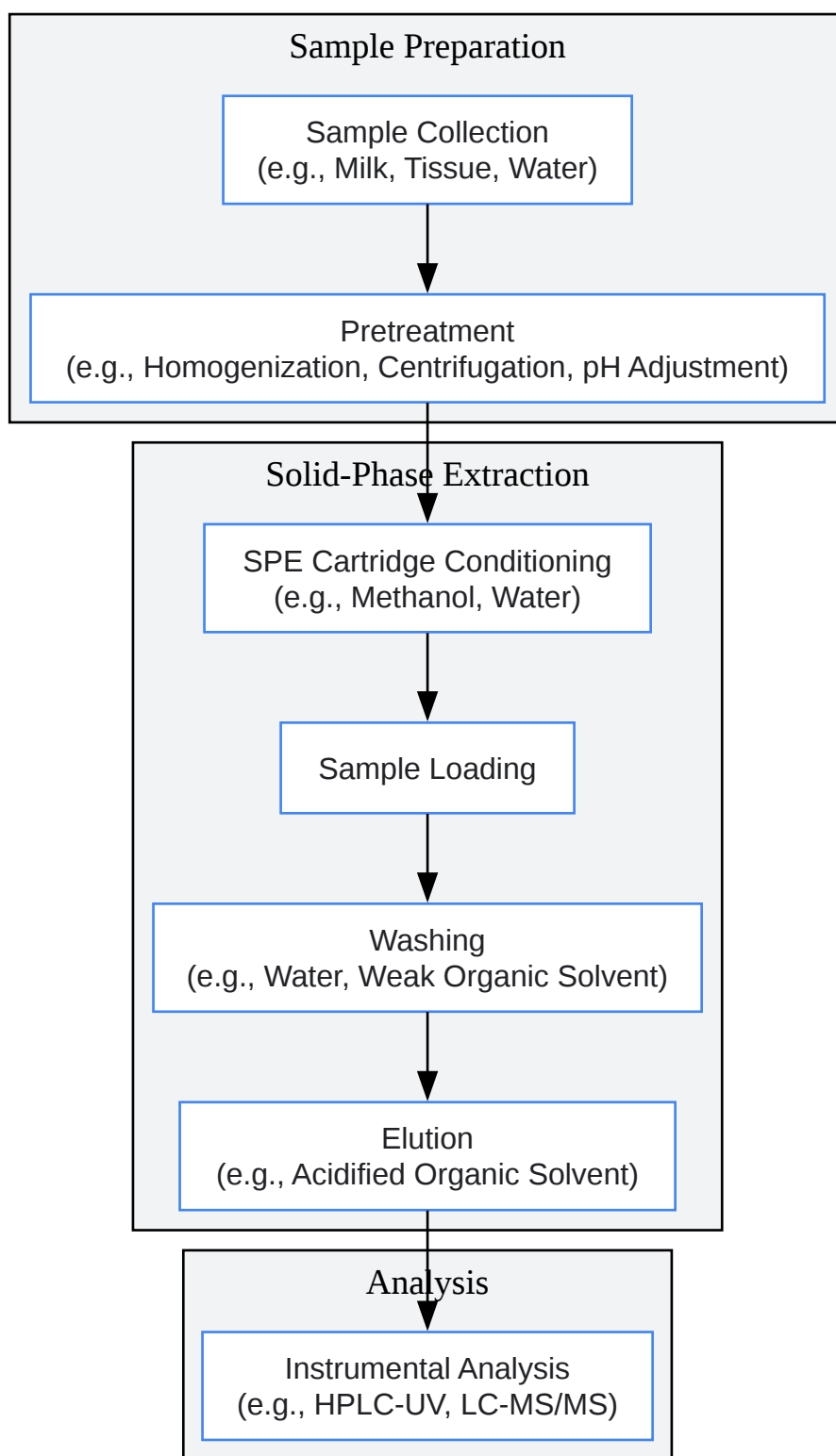
This application note details a robust and selective solid-phase extraction (SPE) cleanup protocol for the determination of tetracycline antibiotics in various matrices. Tetracyclines, widely used in veterinary medicine, can persist as residues in food products of animal origin, posing potential health risks to consumers.[1][2] Regulatory bodies worldwide have established maximum residue limits (MRLs) for tetracyclines in food products to ensure consumer safety.[3][4][5][6] This protocol, followed by high-performance liquid chromatography (HPLC) with UV or mass spectrometry detection, provides a reliable method for monitoring these residues.[3][4][7][8][9]

Introduction

The analysis of tetracycline residues in complex matrices such as milk, meat, and water is often challenging due to the presence of interfering substances.[10][11] Solid-phase extraction is a widely adopted sample cleanup and pre-concentration technique that effectively removes these interferences, leading to improved analytical accuracy and sensitivity.[1][12] This method relies on the partitioning of analytes between a solid sorbent and a liquid sample, allowing for the selective retention of the target compounds while matrix components are washed away.[1] The choice of SPE sorbent is critical and often depends on the specific tetracyclines being analyzed and the sample matrix.[13][14] Commonly used sorbents include polymeric reversed-phase cartridges like Oasis HLB and mixed-mode cation exchange cartridges such as Oasis MAX.[3][4][5][8][13][14]

Experimental Workflow

The general workflow for the solid-phase extraction of tetracyclines involves sample pretreatment, column conditioning, sample loading, washing to remove interferences, and finally, elution of the purified analytes.



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Figure 1: General workflow for tetracycline analysis using SPE.

Quantitative Data Summary

The following tables summarize the recovery rates of tetracyclines using various SPE methods from different matrices.

Table 1: Recovery of Tetracyclines from Milk

Tetracycline	SPE Sorbent	Elution Solvent	Recovery (%)	Analytical Method	Reference
Oxytetracycline	Oasis MAX	Acetonitrile/Oxalic Acid	>80%	HPLC-UV	[3] [4]
Tetracycline	Oasis MAX	Acetonitrile/Oxalic Acid	>80%	HPLC-UV	[3] [4]
Chlortetracycline	Oasis MAX	Acetonitrile/Oxalic Acid	>80%	HPLC-UV	[3] [4]
Tetracyclines (6)	Strong Cation Exchange	Methanol/Oxalic Acid/TEA	Not Specified	LC-MS/MS	[15]

Table 2: Recovery of Tetracyclines from Animal Tissues

Tetracycline	Matrix	SPE Sorbent	Elution Solvent	Recovery (%)	Analytical Method	Reference
Tetracycline	Meat	AFFINIMIP® SPE	Not Specified	98%	LC-UV	[6]
Chlortetracycline	Meat	AFFINIMIP® SPE	Not Specified	70%	LC-UV	[6]
4-epichlortetracycline	Meat	AFFINIMIP® SPE	Not Specified	74%	LC-UV	[6]
4-epioxytetracycline	Meat	AFFINIMIP® SPE	Not Specified	91%	LC-UV	[6]
Oxytetracycline	Swine Muscle	Polymeric Sorbent	Not Specified	>77.8%	LC-Fluorescence	[16][17]
Tetracycline	Swine Muscle	Polymeric Sorbent	Not Specified	>77.8%	LC-Fluorescence	[16][17]
Chlortetracycline	Swine Muscle	Polymeric Sorbent	Not Specified	>77.8%	LC-Fluorescence	[16][17]

Table 3: Performance of SPE for Tetracyclines in Water Samples

Tetracycline	SPE Sorbent	Limit of Detection (mg/L)	Linearity (R ²)	Analytical Method	Reference
Tetracycline	C18 (D-μ-SPE)	0.053-0.099	0.9990-0.9997	HPLC-UV/DAD	[18]
Oxytetracycline	C18 (D-μ-SPE)	0.053-0.099	0.9990-0.9997	HPLC-UV/DAD	[18]
Doxycycline	C18 (D-μ-SPE)	0.053-0.099	0.9990-0.9997	HPLC-UV/DAD	[18]
Tetracyclines	Oasis HLB		Not Specified	LC-MS/MS	[13] [14]

Protocol: SPE Cleanup of Tetracyclines in Milk using a Mixed-Mode Cation Exchange Cartridge

This protocol is adapted from a method utilizing a mixed-mode SPE cartridge for the cleanup of tetracyclines from milk samples prior to HPLC-UV analysis.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Materials and Reagents

- SPE Cartridge: Oasis MAX (1 cc, 30 mg) or equivalent mixed-mode anion exchange cartridge.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Methanol (HPLC Grade)[\[3\]](#)[\[8\]](#)
- Acetonitrile (HPLC Grade)[\[3\]](#)[\[8\]](#)
- Reagent Water (Deionized or Distilled)[\[3\]](#)[\[8\]](#)
- Ammonium Hydroxide (5%)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Oxalic Acid (75 mM, aqueous)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- EDTA/McIlvaine Buffer: Prepare by dissolving 21.01 g of citric acid monohydrate and 28.41 g of anhydrous dibasic sodium phosphate in separate 1 L volumetric flasks with reagent water.

[3][5] Combine 625 mL of the phosphate solution with 1 L of the citric acid solution. Add 60.5 g of disodium EDTA and mix until dissolved.[3][5]

- Sodium Hydroxide (1 M)[3][4][5]
- Centrifuge Tubes (15 mL)[3][4]
- Vortex Mixer[3][4]
- Centrifuge[3][4]

Experimental Protocol

1. Sample Preparation

- Transfer 1.5 mL of a representative milk sample into a 15-mL centrifuge tube.[3][4]
- Add 6 mL of EDTA/McIlvaine buffer to the centrifuge tube.[3][4][5]
- Vortex the mixture for 30 seconds to ensure thorough mixing and protein precipitation.[3][4][5]
- Centrifuge the sample at 4000 rpm for 5 minutes.[3][4][5]
- Carefully collect the supernatant and adjust the pH to 10 with approximately 0.75 mL of 1 M NaOH.[3][4][5]

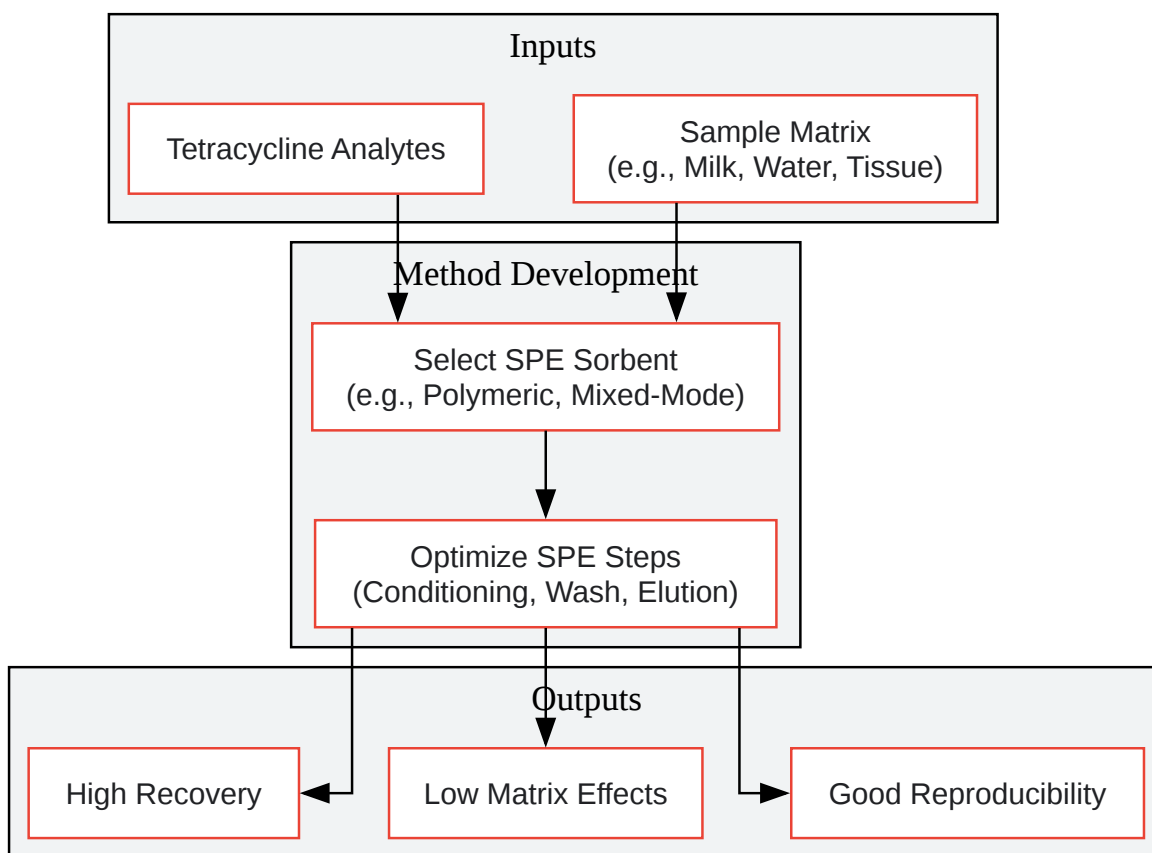
2. Solid-Phase Extraction

- Conditioning: Condition the Oasis MAX cartridge by passing 2 mL of methanol followed by 2 mL of reagent water.[3][4][5] Ensure a flow rate of approximately 1 mL/min. Do not allow the cartridge to dry out.
- Loading: Load the pH-adjusted supernatant from the sample preparation step onto the conditioned SPE cartridge.[3][4][5] Maintain a flow rate of about 1 mL/min.
- Washing:
 - Wash the cartridge with 0.5 mL of 5% ammonium hydroxide.[3][4][5]

- Follow with a wash of 0.5 mL of methanol.[3][4][5]
- Elution: Elute the tetracyclines from the cartridge with 0.5 mL of a 45:55 (v/v) solution of acetonitrile and 75 mM aqueous oxalic acid.[3][4][5]
- Final Preparation: Dilute the eluate to 1.5 mL with reagent water before analysis by HPLC.[3][4][5]

Logical Relationship Diagram

The following diagram illustrates the key decision points and relationships in developing an SPE method for tetracycline analysis.



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Figure 2: Key factors in SPE method development for tetracyclines.

References

- 1. cabidigitallibrary.org [cabidigitallibrary.org]
- 2. Determination of Tetracyclines and Their 4-Epimers in Milk by Solid-Phase Extraction (SPE) and Liquid Chromatography Tandem Mass Spectrometry (LC-MS/MS) | Springer Nature Experiments [experiments.springernature.com]
- 3. lcms.cz [lcms.cz]
- 4. waters.com [waters.com]
- 5. waters.com [waters.com]
- 6. affinise.com [affinise.com]
- 7. Rapid analysis of tetracycline antibiotics by combined solid phase microextraction/high performance liquid chromatography/mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Solid-Phase Extraction and Simultaneous Determination of Tetracycline Residues in Edible Cattle Tissues Using an HPLC-FL Method - PMC [pmc.ncbi.nlm.nih.gov]
- 9. benchchem.com [benchchem.com]
- 10. Determination of tetracyclines in pig and other meat samples using liquid chromatography coupled with diode array and tandem mass spectrometric detectors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. ri.conicet.gov.ar [ri.conicet.gov.ar]
- 12. Solid Phase Extraction Penicillin and Tetracycline in Human Serum Using Magnetic Graphene Oxide-Based Sulfide Nanocomposite | MDPI [mdpi.com]
- 13. Optimization of antibiotic analysis in water by solid-phase extraction and high performance liquid chromatography-mass spectrometry/mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. unitedchem.com [unitedchem.com]
- 16. researchgate.net [researchgate.net]
- 17. files01.core.ac.uk [files01.core.ac.uk]
- 18. ikm.org.my [ikm.org.my]
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